

Commercial Suppliers and Research Applications of Vitamin K1-13C6: A Technical Guide

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Compound of Interest					
Compound Name:	Vitamin K1-13C6				
Cat. No.:	B12417779	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and research applications of **Vitamin K1-13C6**, a stable isotope-labeled internal standard crucial for accurate quantification in metabolic studies. This document details commercial suppliers, presents quantitative data in a structured format, outlines a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS/MS), and visualizes key biological and experimental workflows.

Commercial Availability of Vitamin K1-13C6

Vitamin K1-13C6 is available from several reputable suppliers catering to the research community. The products are typically offered with high isotopic and chemical purity, ensuring reliability in sensitive analytical methods. Below is a summary of offerings from key suppliers.

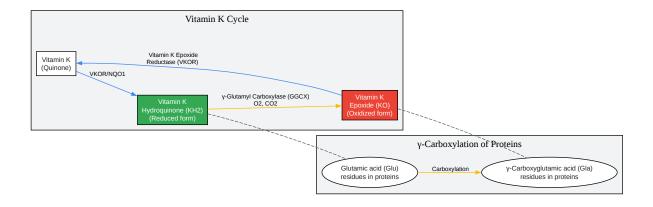


Supplier	Product Name	Catalog Number (Example)	Purity/Isotopic Enrichment	Formulation
Sigma-Aldrich	Vitamin K1- 4a,5,6,7,8,8a- 13C6	809888	≥99 atom % 13C, ≥98% (CP)	Solid
Vitamin K1-13C6 solution	V-041-1ML	Not specified	5 μg/mL in ethanol	
MedChemExpres s	Vitamin K1-13C6	HY-13045S	Not specified	50 μg (109.5 μM * 1 mL in Ethanol)
GlpBio	Vitamin K1-13C6	GC13045	Not specified	5 μg (11.05 μM * 1 mL in Ethanol)
Cambridge Isotope Laboratories, Inc.	VITAMIN K1 (PHYLLOQUINO NE)	Varies by distributor	Varies	Neat or in solution

The Vitamin K Cycle: A Core Signaling Pathway

Vitamin K1 is a critical cofactor in the post-translational modification of specific proteins, a process essential for blood coagulation and bone metabolism.[1][2][3] The vitamin K cycle is a series of enzymatic reactions that recycle vitamin K, allowing a small amount to be reused multiple times for protein carboxylation.[3][4] In this cycle, the reduced form of vitamin K, vitamin K hydroquinone (KH2), is a cofactor for the enzyme y-glutamyl carboxylase (GGCX), which converts glutamate residues on vitamin K-dependent proteins to y-carboxyglutamate (Gla). This modification is crucial for the biological activity of these proteins. During this reaction, vitamin K hydroquinone is oxidized to vitamin K epoxide (KO). The enzyme vitamin K epoxide reductase (VKOR) then reduces vitamin K epoxide back to the quinone form, which is subsequently reduced back to the active hydroquinone form, completing the cycle.





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A diagram of the Vitamin K cycle and its role in protein carboxylation.

Experimental Protocol: Quantification of Vitamin K1 in Plasma using LC-MS/MS with a Vitamin K1-13C6 Internal Standard

The use of a stable isotope-labeled internal standard, such as **Vitamin K1-13C6**, is the gold standard for the accurate quantification of Vitamin K1 in biological matrices by LC-MS/MS. The internal standard compensates for variations in sample preparation and matrix effects, leading to reliable and reproducible results.

Materials and Reagents

- Vitamin K1-13C6: As a solution in ethanol (e.g., from Sigma-Aldrich, MedChemExpress).
- Plasma samples: Collected in tubes containing an anticoagulant (e.g., EDTA). Samples should be protected from light.
- Solvents: HPLC-grade methanol, acetonitrile, cyclohexane, and water.



- Solid Phase Extraction (SPE) Columns: As needed for sample cleanup.
- LC-MS/MS system: A high-performance liquid chromatograph coupled to a tandem mass spectrometer.

Sample Preparation

- Spiking with Internal Standard: To 500 μL of plasma sample, add a known amount of Vitamin K1-13C6 internal standard solution.
- Protein Precipitation: Add 1.5 mL of acetonitrile to the plasma sample, vortex for 20 seconds, and centrifuge to precipitate proteins.
- Liquid-Liquid Extraction: Alternatively, after protein precipitation, perform a liquid-liquid extraction with a non-polar solvent like cyclohexane.
- Evaporation and Reconstitution: Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the dried extract in an appropriate solvent mixture (e.g., 15:85 water:methanol) for LC-MS/MS analysis.

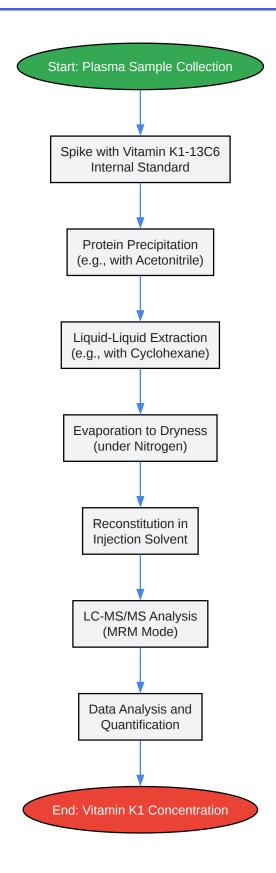
LC-MS/MS Analysis

- Chromatographic Separation: Use a suitable C18 or other appropriate column to separate Vitamin K1 from other matrix components. An isocratic or gradient mobile phase of methanol and water with additives like ammonium formate can be employed.
- Mass Spectrometry Detection: Operate the mass spectrometer in Multiple Reaction
 Monitoring (MRM) mode. Select specific precursor and product ion transitions for both
 Vitamin K1 and Vitamin K1-13C6. Atmospheric Pressure Chemical Ionization (APCI) is often
 more sensitive than Electrospray Ionization (ESI) for Vitamin K1 analysis.

Data Analysis

Quantification: Determine the concentration of Vitamin K1 in the samples by comparing the
peak area ratio of the analyte to the internal standard against a calibration curve prepared
with known concentrations of Vitamin K1 and a fixed concentration of the internal standard.





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A typical workflow for the quantification of Vitamin K1 in plasma using LC-MS/MS.



Application in Metabolic Flux Analysis

Vitamin K1-13C6 can also be employed as a tracer in 13C-Metabolic Flux Analysis (13C-MFA). This advanced technique allows researchers to track the flow of carbon atoms through metabolic pathways. By introducing 13C-labeled Vitamin K1 into a biological system, the incorporation of the heavy isotope into downstream metabolites can be monitored by mass spectrometry or NMR. This provides quantitative insights into the activity of metabolic pathways in real-time and under various physiological or pathological conditions. While detailed protocols are specific to the experimental question, the general workflow involves introducing the labeled substrate, allowing for metabolic processing, extracting metabolites, and analyzing the isotopic enrichment patterns.

This guide provides a foundational understanding of the commercial landscape and research utility of **Vitamin K1-13C6**. For specific applications, researchers are encouraged to consult the detailed methodologies provided in the cited literature.

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